

4-(3-Bromo-4-methoxyphenyl)pyridine safety and handling procedures

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	4-(3-Bromo-4-methoxyphenyl)pyridine
Cat. No.:	B060724

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An In-depth Technical Guide to the Safe Handling of **4-(3-Bromo-4-methoxyphenyl)pyridine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(3-Bromo-4-methoxyphenyl)pyridine is a substituted pyridine derivative utilized as a building block in organic synthesis, particularly within the field of medicinal chemistry. As with any laboratory chemical, a thorough understanding of its potential hazards and the implementation of robust safety protocols are paramount to ensure the well-being of researchers and the integrity of experimental work. This guide provides a comprehensive overview of the safety and handling procedures for **4-(3-Bromo-4-methoxyphenyl)pyridine**, grounded in authoritative safety data and established laboratory best practices.

Chemical Identification and Properties

A clear identification of the substance is the foundation of chemical safety.

Identifier	Value
Chemical Name	4-(3-Bromo-4-methoxyphenyl)pyridine
Synonyms	3-Bromo-4-methoxypyridine
CAS Number	82257-09-8 [1]
Molecular Formula	C ₆ H ₆ BrNO [1]
Molecular Weight	188.02 g/mol [1] [2]

Physical and Chemical Properties:

Property	Value	Source
Physical State	Liquid	[1]
Color	Pale yellow	[1]
Boiling Point	214.5°C at 760 mmHg	[1]
Density	1.53 g/cm ³	[1]
Flash Point	83.5°C	[1]

Hazard Identification and GHS Classification

Understanding the specific hazards associated with **4-(3-Bromo-4-methoxyphenyl)pyridine** is crucial for risk assessment. The Globally Harmonized System (GHS) provides a standardized framework for communicating these hazards.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

GHS Hazard Statements:

Code	Hazard Statement	Hazard Class	Signal Word
H315	Causes skin irritation	Skin irritation, Category 2	Warning
H319	Causes serious eye irritation	Serious eye irritation, Category 2A	Warning
H335	May cause respiratory irritation	Specific target organ toxicity — single exposure, Category 3	Warning

Note: This classification is based on available Safety Data Sheets. The potential for acute oral toxicity is also noted in some sources, with classifications such as "Harmful if swallowed" (H302).[\[2\]](#)

Pictograms:

Primary Hazards Explained:

- Skin and Eye Irritation: Direct contact with the liquid can cause inflammation, redness, and pain. The "bromo" and "pyridine" functional groups are common culprits in causing irritation, necessitating the use of robust personal protective equipment.
- Respiratory Irritation: Inhalation of vapors or aerosols may irritate the respiratory tract, leading to coughing and discomfort.[\[1\]](#) The volatility of the compound, while not extreme, is sufficient to require handling in a well-ventilated area.
- Toxicological Data Gaps: It is critical to note that comprehensive toxicological data, such as carcinogenicity, mutagenicity, and reproductive toxicity, are largely unavailable for this specific compound.[\[7\]](#)[\[8\]](#) In the absence of data, a precautionary principle should be applied, treating the substance with a high degree of care and assuming it may have uncharacterized hazards.

Safe Handling and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and personal protective equipment, is essential.

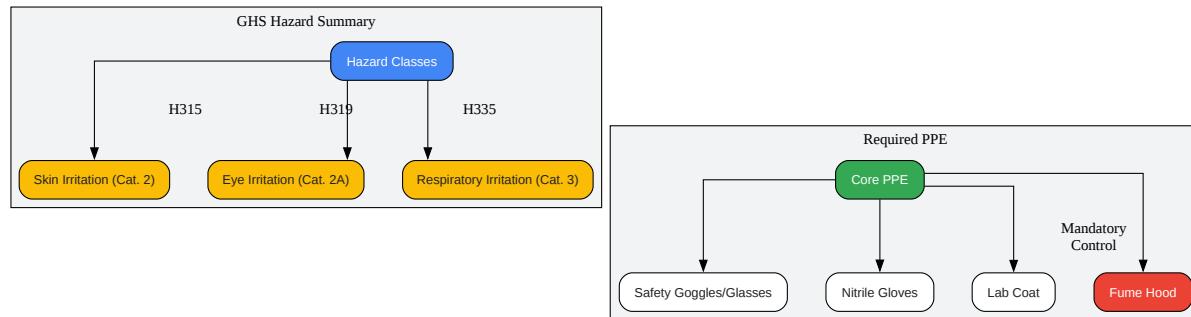
Engineering Controls

- Chemical Fume Hood: All handling of **4-(3-Bromo-4-methoxyphenyl)pyridine** that could generate vapors, mists, or aerosols must be conducted in a properly functioning and certified chemical fume hood.[\[7\]](#)[\[9\]](#) This is the primary defense against respiratory exposure.
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible, within a 10-second travel distance from the work area.[\[9\]](#) Regular testing of this equipment is mandatory.

Personal Protective Equipment (PPE)

The selection of PPE is dictated by the identified hazards of skin, eye, and respiratory irritation.

- Eye and Face Protection: Wear ANSI Z87.1-compliant safety glasses with side shields at a minimum. For procedures with a higher risk of splashing, chemical splash goggles are required. A face shield may be necessary when handling larger quantities.[\[10\]](#)
- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as nitrile or neoprene. Always inspect gloves for tears or punctures before use. Change gloves immediately if they become contaminated.
 - Lab Coat: A flame-resistant lab coat should be worn and kept fully buttoned.
- Respiratory Protection: When engineering controls are not sufficient, or during a large-scale cleanup, a NIOSH-approved respirator with an appropriate organic vapor cartridge may be necessary.[\[9\]](#) All respirator use requires a formal respiratory protection program, including medical clearance and fit testing.



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Caption: GHS hazards and corresponding required PPE.

Storage and Stability

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[11\]](#)[\[12\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[9\]](#)[\[12\]](#)[\[13\]](#) Do not store in direct sunlight or near sources of heat and ignition.[\[9\]](#)[\[13\]](#)
- Container Integrity: Ensure containers are properly labeled with the full chemical name and associated hazards.

Emergency Procedures

A pre-planned emergency response is critical to mitigating the consequences of an accidental exposure or spill.

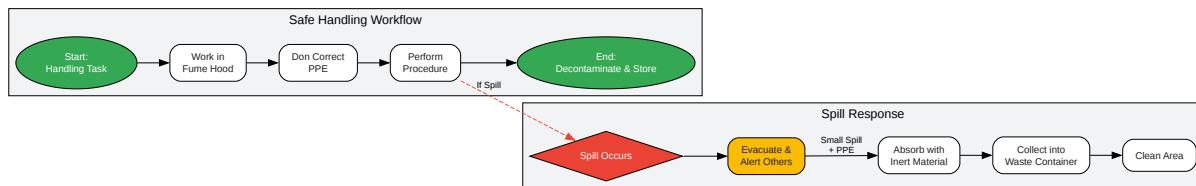
First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[11\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Seek immediate medical attention.
- Skin Contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[\[1\]](#) If skin irritation occurs, get medical advice.[\[1\]](#)
- Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing.[\[1\]](#) If the person feels unwell, seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[7\]](#) Rinse mouth with water. If the individual is conscious, give them a glass of water to drink.[\[11\]](#) Seek immediate medical attention.

Accidental Release Measures

- Small Spills:
 - Ensure the area is well-ventilated and restrict access.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible material such as sand, vermiculite, or earth.[\[7\]](#)[\[11\]](#)
 - Collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[\[9\]](#)[\[11\]](#)
 - Clean the spill area thoroughly with soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Alert emergency services and the institutional safety office.

- Do not attempt to clean up a large spill without specialized training and equipment.



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Caption: Standard handling workflow and spill response protocol.

Disposal Considerations

Chemical waste must be managed in a compliant and environmentally responsible manner.

- Waste Classification: **4-(3-Bromo-4-methoxyphenyl)pyridine** and any materials contaminated with it must be treated as hazardous waste.^[7]
- Collection: Collect waste in a clearly labeled, sealed, and compatible container.^[9] Do not mix with incompatible waste streams.
- Disposal: All chemical waste must be disposed of through a licensed hazardous waste disposal facility, in accordance with all local, state, and federal regulations.^{[1][7]}

Conclusion

While **4-(3-Bromo-4-methoxyphenyl)pyridine** is a valuable reagent in research and development, it possesses definite health hazards, primarily skin, eye, and respiratory irritation. The significant gaps in toxicological data demand a conservative and cautious approach to its

handling. By adhering to the engineering controls, personal protective equipment standards, and emergency procedures outlined in this guide, researchers can effectively mitigate risks and maintain a safe laboratory environment.

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- To cite this document: BenchChem. [4-(3-Bromo-4-methoxyphenyl)pyridine safety and handling procedures]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060724#4-3-bromo-4-methoxyphenyl-pyridine-safety-and-handling-procedures]

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